

In-Depth Technical Guide on the Safety and Handling of (-)-Ethyl 2-bromobutyrate

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Compound of Interest

Compound Name: (-)-Ethyl 2-bromobutyrate

Cat. No.: B12732416

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and disposal of **(-)-Ethyl 2-bromobutyrate**. It is intended for laboratory personnel, researchers, and professionals in the field of drug development who may work with this compound. This document includes details on its chemical and physical properties, hazard classifications, toxicological data, emergency procedures, and experimental protocols.

Chemical and Physical Properties

(-)-Ethyl 2-bromobutyrate is a chiral ester that serves as a valuable intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] A thorough understanding of its physical and chemical properties is essential for its safe handling.

Property	Value	Reference
CAS Number	533-68-6	[2]
Molecular Formula	C ₆ H ₁₁ BrO ₂	[2] [3]
Molecular Weight	195.05 g/mol	[2]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	177 °C (lit.)	[2]
Density	1.321 g/mL at 25 °C (lit.)	[2]
Flash Point	56 °C (132.8 °F) - closed cup	[2]
Refractive Index	n _{20/D} 1.447 (lit.)	[2]
Solubility	Insoluble in water. Soluble in alcohol and ether.	[3]
Stability	Stable under normal conditions.	[3]

Hazard Identification and Classification

(-)-Ethyl 2-bromobutyrate is classified as a hazardous substance and requires careful handling to prevent exposure and ensure laboratory safety.

GHS Hazard Classification:

Hazard Class	Category
Flammable Liquids	Category 3
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3

Signal Word: Danger

Hazard Statements:

- H226: Flammable liquid and vapor.[\[4\]](#)
- H302: Harmful if swallowed.[\[4\]](#)
- H314: Causes severe skin burns and eye damage.
- H318: Causes serious eye damage.[\[4\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)

Toxicological Information

Exposure to **(-)-Ethyl 2-bromobutyrate** can have significant health effects. The toxicological properties have not been fully investigated, and it should be handled with the utmost care.

Toxicity Metric	Value	Species	Reference
LD50 Oral	2000 mg/kg	Rat	

Routes of Exposure: Inhalation, ingestion, skin and eye contact.

Health Effects:

- Inhalation: May cause respiratory irritation.[\[5\]](#) Vapors may lead to coughing, wheezing, and severe irritation of the nose and throat.
- Skin Contact: Causes severe skin burns.[\[3\]](#) Prolonged contact can lead to rashes and chemical burns.
- Eye Contact: Causes serious eye damage.[\[4\]](#) Direct splashes can result in chemical burns. It is also a lachrymator, meaning it can induce tearing.
- Ingestion: Harmful if swallowed.[\[4\]](#)

Safety and Handling Precautions

Adherence to strict safety protocols is mandatory when working with **(-)-Ethyl 2-bromobutyrate**.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Use impervious gloves (e.g., nitrile rubber) and wear protective clothing to prevent skin contact.
- Respiratory Protection: Work in a well-ventilated area, preferably in a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

Handling:

- Avoid breathing vapors or mist.
- Do not get in eyes, on skin, or on clothing.
- Keep away from open flames, hot surfaces, and sources of ignition.^[3]
- Use spark-proof tools and explosion-proof equipment.
- Take precautionary measures against static discharge.
- Handle product only in a closed system or with appropriate exhaust ventilation.^[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, and flame.
- Store in a corrosives area.
- Incompatible materials include acids, bases, strong oxidizing agents, and reducing agents.

First Aid Measures

In case of exposure, immediate medical attention is required.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get immediate medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get immediate medical attention.
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.

Accidental Release Measures

In the event of a spill, follow these procedures:

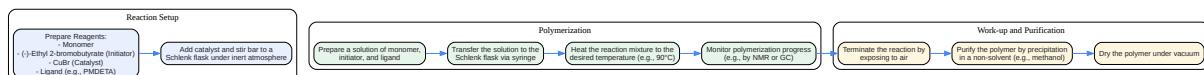
- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Containment and Cleaning Up: Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place it in a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment.

Experimental Protocols

(-)-Ethyl 2-bromobutyrate is a key reagent in various chemical syntheses. Below are representative experimental workflows.

Atom Transfer Radical Polymerization (ATRP)

(-)-Ethyl 2-bromobutyrate and its close analog, ethyl 2-bromoisobutyrate, are widely used as initiators in Atom Transfer Radical Polymerization (ATRP) to synthesize well-defined polymers.

[\[6\]](#)[\[7\]](#)[Click to download full resolution via product page](#)

*Figure 1: Experimental workflow for Atom Transfer Radical Polymerization (ATRP) using **(-)-Ethyl 2-bromobutyrate** as an initiator.*

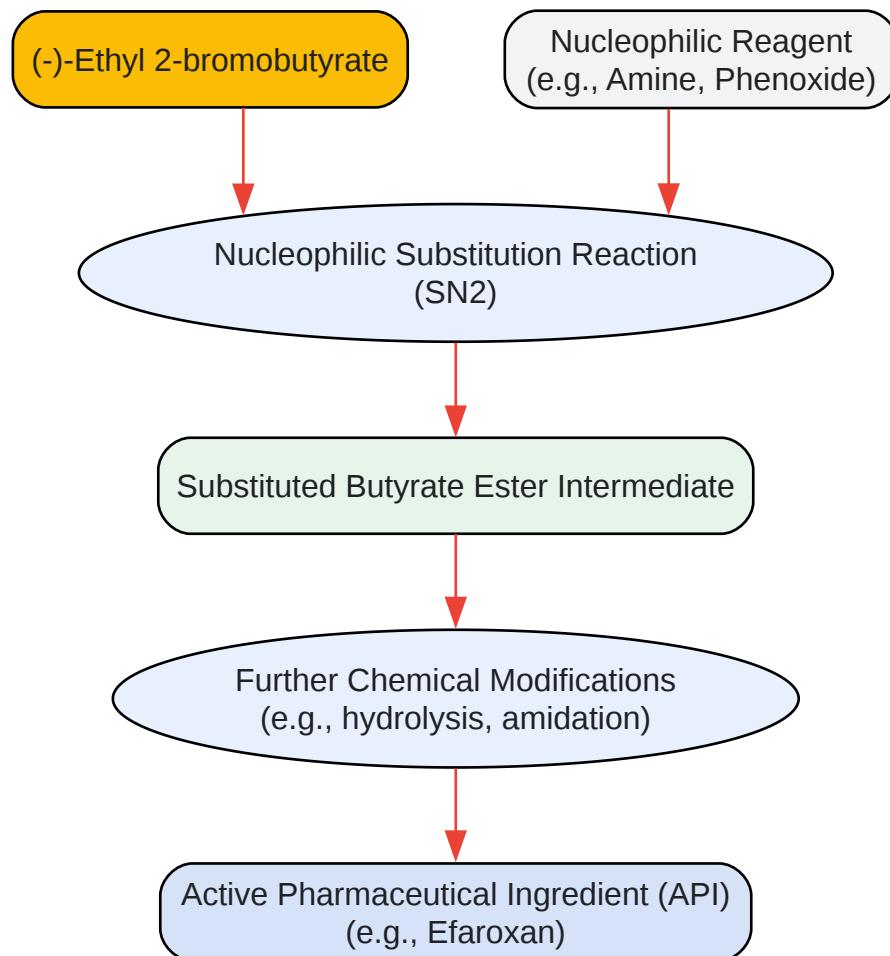
A detailed protocol for the ATRP of methyl methacrylate (MMA) using a similar initiator involves the following steps:

- Deoxygenation of Catalyst: Add Cu(I)Br and a magnetic stir bar to a dry Schlenk flask. Seal the flask and deoxygenate with three freeze-pump-thaw cycles.
- Preparation of Polymerization Solution: In a separate flask under an inert atmosphere (N₂), add toluene, MMA, and the ligand (e.g., N-propyl-2-pyridylmethanimine).
- Initiation: Subject the polymerization solution to three freeze-pump-thaw cycles. Heat the solution to the desired temperature (e.g., 90 °C) with constant stirring. Once the temperature is stable, add the initiator, **(-)-ethyl 2-bromobutyrate**, under N₂ to start the polymerization.
- Monitoring and Termination: Samples can be taken periodically to monitor the conversion and molecular weight. The polymerization is terminated by exposing the reaction to air.
- Purification: The polymer is isolated by precipitation in a suitable non-solvent.[8]

Use in Pharmaceutical Synthesis

(-)-Ethyl 2-bromobutyrate is an important intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[9] For example, it is used in the synthesis of Efaroxan, an

α_2 -adrenergic antagonist.[\[6\]](#)



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Figure 2: Logical relationship of **(-)-Ethyl 2-bromobutyrate** as a building block in pharmaceutical synthesis.

Reactivity and Stability

(-)-Ethyl 2-bromobutyrate is a reactive compound due to the presence of the bromine atom, which is a good leaving group.

- Hydrolysis: The compound can undergo hydrolysis in the presence of water, and the rate is significantly affected by the pH. In alkaline solutions, both the bromo-alkyl bond and the ester group can be hydrolyzed.[\[10\]](#)[\[11\]](#)

- Nucleophilic Substitution: It readily undergoes nucleophilic substitution reactions where the bromide is displaced by a nucleophile. This reactivity is harnessed in various organic syntheses.
- Incompatibilities: It is incompatible with strong acids, strong bases, strong oxidizing agents, and reducing agents.
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide, carbon dioxide, and hydrogen bromide gas.

Disposal Considerations

Waste material must be disposed of in accordance with local, regional, and national regulations. As a hazardous waste, it should be handled by a licensed disposal company. Do not empty into drains. Contaminated packaging should be treated as the product itself.

Conclusion

(-)-Ethyl 2-bromobutyrate is a valuable chemical intermediate with significant applications in research and industry. However, its hazardous nature necessitates strict adherence to safety protocols. This guide provides essential information to ensure its safe handling and use. All personnel working with this compound should be thoroughly trained on its hazards and the necessary safety precautions.

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